

# Commercial Availability of 5-Bromo-2-methylpyridine N-oxide: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *5-Bromo-2-methylpyridine N-oxide*

Cat. No.: *B189596*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, physicochemical properties, and synthetic methodologies related to **5-Bromo-2-methylpyridine N-oxide**. This compound is a valuable intermediate in various chemical syntheses, particularly in the pharmaceutical and agrochemical industries.

## Physicochemical Properties

**5-Bromo-2-methylpyridine N-oxide** is a heterocyclic organic compound with the molecular formula C<sub>6</sub>H<sub>6</sub>BrNO.<sup>[1]</sup> It is characterized by a pyridine ring substituted with a bromine atom at the fifth position, a methyl group at the second position, and an N-oxide functional group.<sup>[1]</sup> The N-oxide group enhances the reactivity of the pyridine ring towards both electrophilic and nucleophilic reagents compared to the parent pyridine molecule.<sup>[2]</sup>

Property	Value	Reference
CAS Number	31181-64-3	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>6</sub> H <sub>6</sub> BrNO	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	188.02 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Primrose yellow solid	<a href="#">[3]</a>
Purity	≥ 98%	<a href="#">[3]</a>
MDL Number	MFCD00234172	<a href="#">[3]</a>
PubChem ID	817164	<a href="#">[3]</a>
Storage Conditions	0-8°C	<a href="#">[3]</a>

## Commercial Suppliers

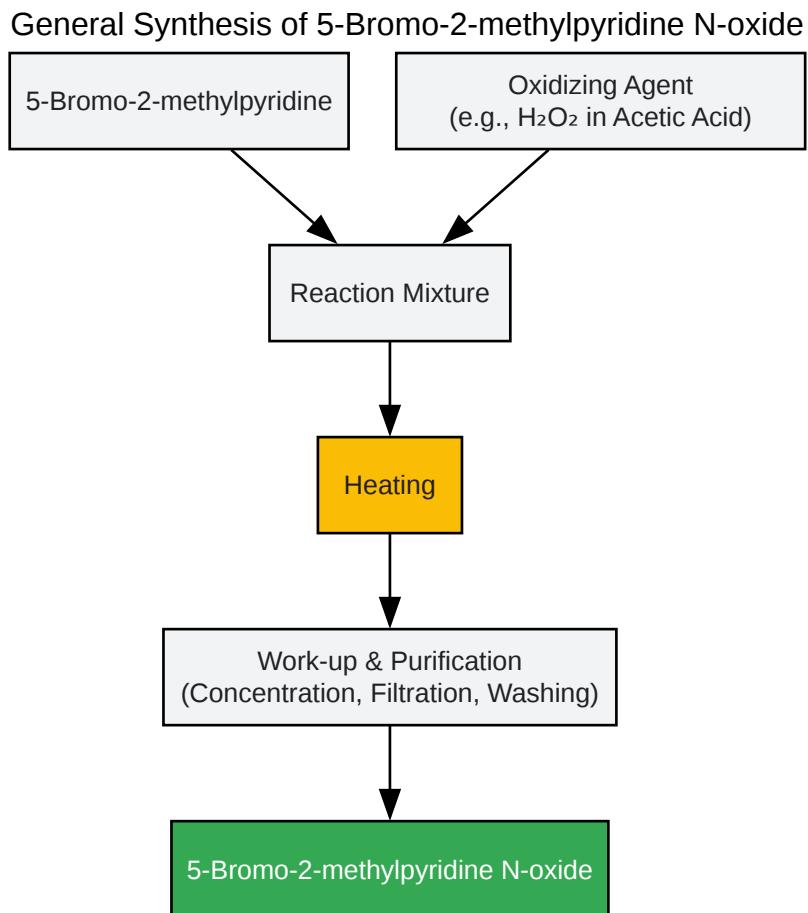
**5-Bromo-2-methylpyridine N-oxide** is available from various chemical suppliers. The table below lists some of the companies that offer this compound. Researchers are advised to visit the suppliers' websites for the most current information on availability, purity, and pricing.

Supplier	Catalog Number	Purity
Chem-Impex	-	≥ 98%
Smolecule	S669108	-
BLD Pharm	31181-64-3	-
TCI America	B2572	>98.0%
Benchchem	31181-64-3	-

## Synthesis and Experimental Protocols

The synthesis of **5-Bromo-2-methylpyridine N-oxide** typically involves the oxidation of the corresponding 5-bromo-2-methylpyridine.

## General Synthesis Workflow



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Caption: General workflow for the synthesis of **5-Bromo-2-methylpyridine N-oxide**.

## Experimental Protocol: Synthesis of 5-Bromo-2-methylpyridine N-oxide

A documented method for the preparation of the title compound involves the following steps[4]:

- Suspend 5-bromo-2-methylpyridine (80 g, 462 mmol) in glacial acetic acid (300 ml).
- Add aqueous hydrogen peroxide (35%).
- Heat the mixture in a water bath at 343-353 K.

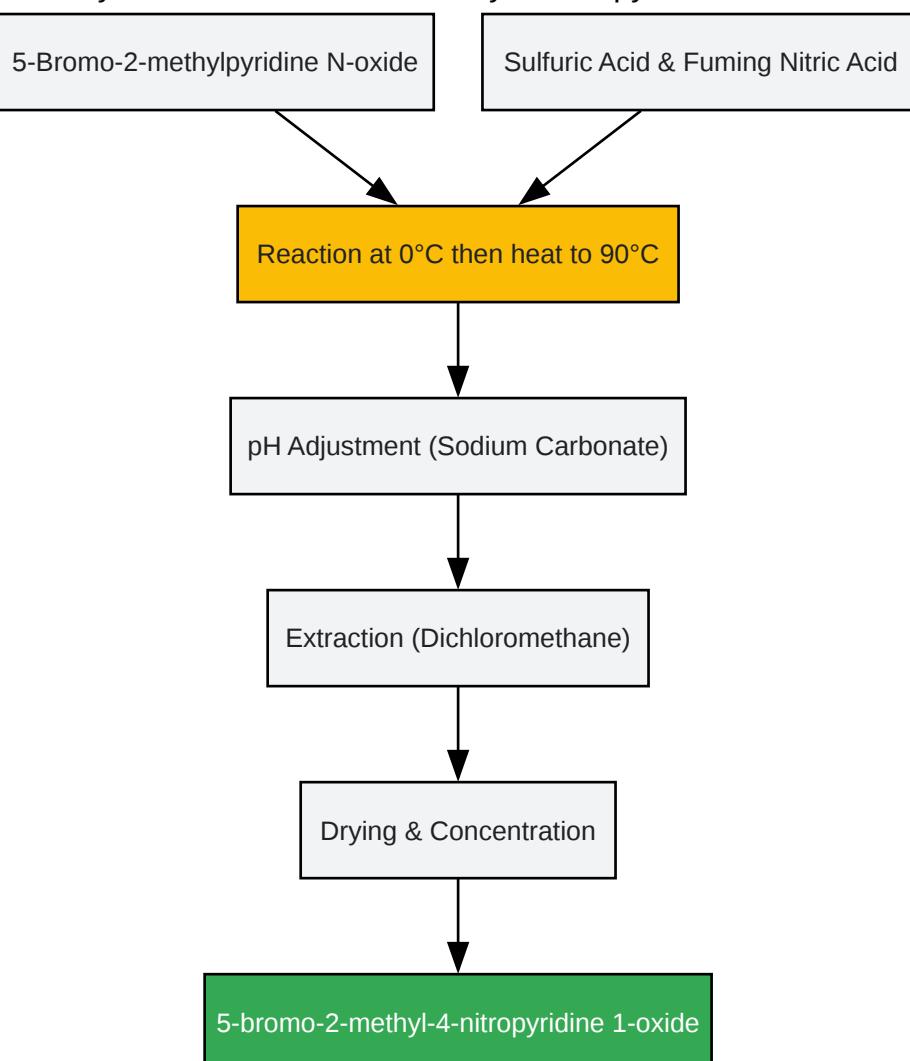
- After 3 hours, add an additional portion of hydrogen peroxide solution (35 ml).
- Maintain the mixture at the same temperature for an additional 9 hours.
- Concentrate the mixture to approximately 100 ml.
- Dilute with water (100 ml) and then concentrate again in a vacuum.
- Upon cooling to room temperature, a precipitate will form.
- Collect the precipitate by filtration and wash it with cold ethanol (2 x 50 ml) to yield the product.

Modern approaches utilizing microreactor technology have also been reported for the synthesis of pyridine N-oxides, offering improved safety and efficiency.[\[1\]](#)

## Downstream Reaction: Synthesis of 5-bromo-2-methyl-4-nitropyridine 1-oxide

**5-Bromo-2-methylpyridine N-oxide** can be used as a starting material for further chemical transformations. One such example is its nitration to form 5-bromo-2-methyl-4-nitropyridine 1-oxide.[\[5\]](#)

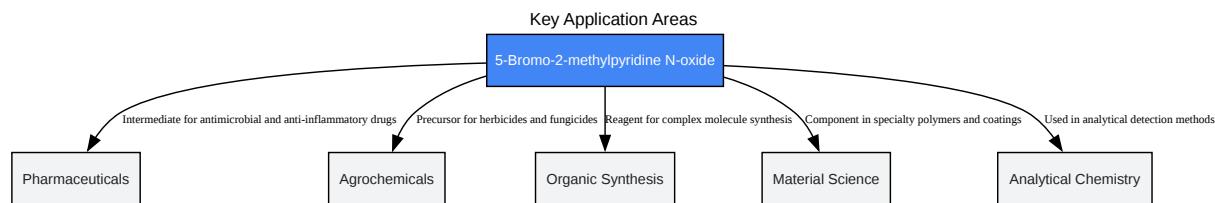
## Synthesis of 5-bromo-2-methyl-4-nitropyridine 1-oxide

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Caption: Workflow for the synthesis of a downstream product.

## Applications in Research and Development

**5-Bromo-2-methylpyridine N-oxide** is a versatile intermediate with applications in several areas of chemical research and industry.



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Caption: Overview of the primary applications of **5-Bromo-2-methylpyridine N-oxide**.

- **Pharmaceutical Synthesis:** This compound serves as a crucial intermediate in the synthesis of various pharmaceutical agents, with notable applications in the development of antimicrobial and anti-inflammatory drugs.[3] Its structural features are also relevant for medicinal chemistry explorations.[1]
- **Agrochemicals:** It is utilized in the formulation of agricultural chemicals, including herbicides and fungicides.[3]
- **Organic Synthesis:** As a versatile reagent, it is employed in the construction of complex organic molecules through reactions like cross-coupling and substitutions.[1] The N-oxide functionality allows for regioselective substitutions on the pyridine ring.[2]
- **Material Science:** The unique properties of this compound are leveraged in the production of specialty materials such as polymers and coatings.[3]
- **Analytical Chemistry:** It finds use in the development of analytical methods for the detection and quantification of various substances.[3]

## Safety and Handling

Specific safety and hazard data for **5-Bromo-2-methylpyridine N-oxide** is limited.[1]

Therefore, it should be handled with caution, assuming potential hazards common to halogenated and aromatic heterocyclic compounds.[1] This includes potential irritation to the skin, eyes, and respiratory tract, as well as potential toxicity upon ingestion.[1] It is imperative

to consult the Safety Data Sheet (SDS) from the supplier before handling this compound in a laboratory setting.

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## References

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- To cite this document: BenchChem. [Commercial Availability of 5-Bromo-2-methylpyridine N-oxide: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b189596#commercial-availability-of-5-bromo-2-methylpyridine-n-oxide>]

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)